

Application Notes and Protocols for Spectroscopic Quantification of Trisodium Arsenate

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Compound of Interest

Compound Name: *Trisodium arsenate*

Cat. No.: *B082515*

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Introduction

Trisodium arsenate is an inorganic arsenic compound. Accurate and sensitive quantification of arsenic species is crucial in various fields, including environmental monitoring, food safety, and pharmaceutical analysis, due to the toxicity of arsenic. These application notes provide detailed protocols for the quantification of **trisodium arsenate** using several spectroscopic methods, including Inductively Coupled Plasma - Mass Spectrometry (ICP-MS), Hydride Generation Atomic Absorption Spectroscopy (HGAAS), and UV-Visible Spectrophotometry.

Inductively Coupled Plasma - Mass Spectrometry (ICP-MS)

ICP-MS is a highly sensitive and robust technique for trace and ultra-trace elemental analysis, making it well-suited for the determination of arsenic.^[1] It offers low detection limits and a wide linear dynamic range.^[1] For the specific quantification of arsenate, the arsenate anion of **trisodium arsenate**, hyphenated techniques such as High-Performance Liquid Chromatography coupled with ICP-MS (HPLC-ICP-MS) are often employed to separate different arsenic species before detection.^{[2][3]}

Quantitative Data Summary

Parameter	Value	Reference
Limit of Detection (LOD) for As(V)	1.0 µg As/L	[4]
Common Interferences	40Ar35Cl+, 40Ca35Cl+	[2][5]
Mode of Operation	Dynamic Reaction Cell (DRC) or Collision/Reaction Cell (CRC) to minimize interferences	[1][4]

Experimental Workflow: HPLC-ICP-MS for Arsenic Speciation

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